

# Orotaldehyde molecular weight, formula, and elemental analysis

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## Compound of Interest

Compound Name: *Orotaldehyde*

Cat. No.: *B3021436*

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## Orotaldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **orotaldehyde**, a key heterocyclic aldehyde. It includes its molecular weight, chemical formula, and elemental analysis, alongside detailed experimental protocols for their determination.

## Core Data

The fundamental physicochemical properties of **orotaldehyde** are summarized below.

Property	Value
Molecular Formula	<chem>C5H4N2O3</chem>
Molecular Weight	140.1 g/mol <a href="#">[1]</a>
Elemental Analysis	
Carbon (C)	42.86%
Hydrogen (H)	2.88%
Nitrogen (N)	19.99%
Oxygen (O)	34.26%

## Experimental Protocols

The determination of the molecular formula, weight, and elemental composition of a compound like **orotaldehyde** relies on precise analytical techniques. Below are detailed methodologies for two key experiments.

### Elemental Analysis via Combustion Analysis

**Objective:** To determine the percentage composition of Carbon, Hydrogen, and Nitrogen in **orotaldehyde**.

**Principle:** Combustion analysis involves the complete combustion of a small, precisely weighed sample in a stream of pure oxygen at high temperatures (typically 900–1000°C). The combustion products—carbon dioxide (CO<sub>2</sub>), water (H<sub>2</sub>O), and nitrogen oxides (which are subsequently reduced to N<sub>2</sub>)—are passed through a series of absorbent traps or detectors. The amount of each gas is quantified, allowing for the calculation of the percentage of each element in the original sample.[\[2\]](#)

**Methodology:**

- **Sample Preparation:** A small sample of **orotaldehyde** (typically 1-3 mg) is accurately weighed into a tin or silver capsule.

- Instrument Calibration: The combustion analyzer is calibrated using a certified organic standard with a known elemental composition (e.g., acetanilide). This ensures the accuracy of the detector responses.
- Combustion: The encapsulated sample is introduced into a high-temperature furnace (around 950°C) where it undergoes rapid and complete combustion in the presence of a pulse of pure oxygen.[3]
- Gas Separation and Detection: The gaseous combustion products are carried by a helium carrier gas through a separation column. The gases are separated and then quantified by a thermal conductivity detector (TCD).
- Data Analysis: The detector signals are processed by the instrument's software to calculate the mass of CO<sub>2</sub>, H<sub>2</sub>O, and N<sub>2</sub> produced. From these masses, the percentage of Carbon, Hydrogen, and Nitrogen in the original **orotaldehyde** sample is determined. The oxygen percentage is typically determined by difference.

## Molecular Formula and Weight Determination by High-Resolution Mass Spectrometry (HRMS)

Objective: To determine the exact molecular weight and, consequently, the molecular formula of **orotaldehyde**.

Principle: High-resolution mass spectrometry measures the mass-to-charge ratio (m/z) of an ion with very high accuracy (typically to four or more decimal places).[4][5] This precision allows for the differentiation between compounds that have the same nominal mass but different elemental compositions. By comparing the highly accurate measured mass with the calculated exact masses of potential molecular formulas, the correct formula can be unequivocally identified.[4][5]

Methodology:

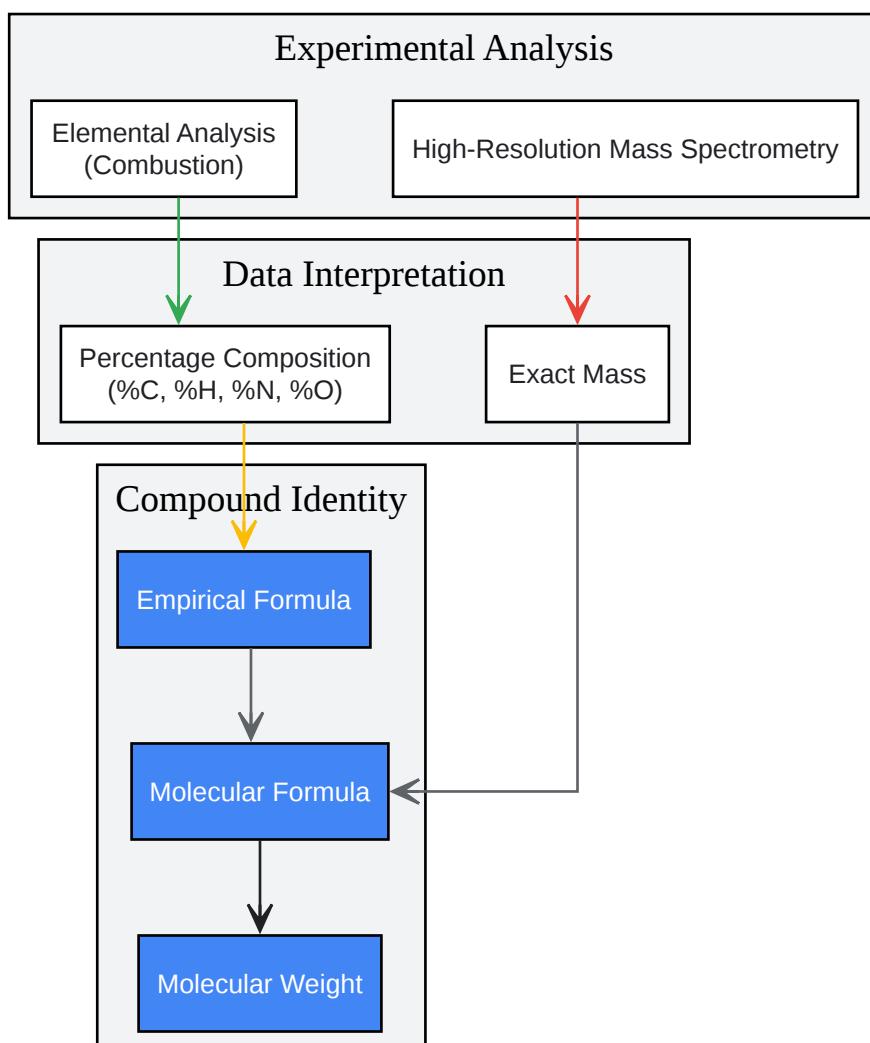
- Sample Preparation: A dilute solution of **orotaldehyde** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Ionization: The sample solution is introduced into the mass spectrometer, where the **orotaldehyde** molecules are ionized. Electrospray ionization (ESI) is a common technique

for this purpose.

- Mass Analysis: The resulting ions are accelerated into a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap analyzer. The analyzer separates the ions based on their m/z ratio with high precision.
- Data Acquisition: The detector records the abundance of ions at each precise m/z value.
- Data Analysis: The spectrum is analyzed to identify the peak corresponding to the molecular ion ( $[M+H]^+$  or  $[M-H]^-$ ). The exact mass of this ion is determined. Software is then used to generate a list of possible elemental compositions that fall within a narrow mass tolerance (e.g.,  $\pm 5$  ppm) of the measured exact mass. The most chemically plausible formula that fits the elemental analysis data is selected as the correct molecular formula.

## Logical Workflow for Compound Characterization

The following diagram illustrates the logical workflow for determining the key physicochemical properties of a novel compound like **orotaldehyde**.



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*Workflow for chemical compound characterization.*

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